

Valine Sodium Salt: Technical Specifications, Synthesis, and Biopharmaceutical Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Valine sodium salt

CAS No.: 34241-42-4

Cat. No.: B13816589

[Get Quote](#)

Executive Summary

In the landscape of biopharmaceutical development, the physicochemical state of amino acids dictates their utility in formulation and synthesis. While L-Valine (free acid) is a ubiquitous component of cell culture media and peptide therapeutics, its Sodium Salt (Sodium L-Valinate) offers distinct solubility and pH profiles that solve specific formulation challenges.

This guide provides a definitive technical analysis of **Valine Sodium Salt**, moving beyond basic catalog data to explore its synthesis, critical quality attributes (CQAs), and application logic in drug development.

Chemical Identity & Physicochemical Specifications[1][2][3][4][5][6]

The transition from zwitterionic L-Valine to its anionic sodium salt form fundamentally alters its solvation shell and protonation state. Below are the validated specifications for the biologically active L-isomer.

Table 1: Core Chemical Data

Parameter	Specification
Chemical Name	Sodium (S)-2-amino-3-methylbutanoate
Common Name	L-Valine Sodium Salt
CAS Number	34241-42-4
Molecular Weight	139.13 g/mol
Molecular Formula	
Appearance	White to off-white crystalline powder
Solubility	Highly soluble in water (> free acid); Hygroscopic
pH (10% aq. soln)	Alkaline (~9.5 - 10.5)
SMILES	<chem>CC(C)C(=O)[O-].[Na+]</chem>

“

Scientist's Note: Do not confuse this with Valine Hydrochloride (CAS 24621-70-3). The hydrochloride is acidic and used to solubilize the amine; the sodium salt is alkaline and used to solubilize the carboxylate.

Synthesis & Manufacturing Protocol

The production of high-purity **Valine Sodium Salt** is not merely a mixing step; it is a stoichiometric neutralization that requires precise pH control to prevent racemization or degradation.

Reaction Mechanism

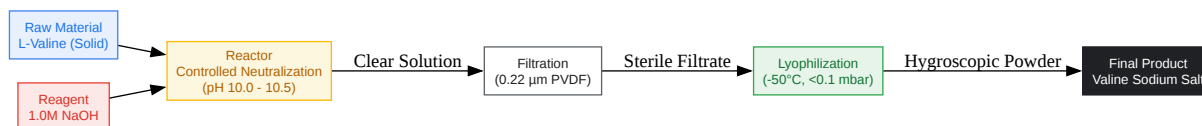
The synthesis utilizes an acid-base neutralization where Sodium Hydroxide (NaOH) deprotonates the carboxylic acid moiety of L-Valine.

Laboratory-Scale Synthesis Protocol

Prerequisites: Calibrated pH meter, lyophilizer, 0.22 μm filtration unit.

- **Stoichiometric Calculation:** Calculate exact molar equivalents. For 10g (85.3 mmol) of L-Valine, use 85.3 mmol of NaOH.
- **Dissolution:** Dissolve L-Valine in minimal ultrapure water (Milli-Q, 18.2 M Ω).
- **Neutralization:**
 - Slowly add 1.0 M NaOH solution dropwise under constant stirring.
 - **Critical Control Point:** Monitor pH. The target endpoint is typically pH 10.0–10.5. Do not overshoot > pH 11.0 to minimize racemization risk.
- **Clarification:** Filter the solution through a 0.22 μm PVDF membrane to remove particulates and endotoxins.
- **Isolation:**
 - Preferred: Lyophilization (Freeze-drying) to produce a fluffy, instantly soluble powder.
 - Alternative: Rotary evaporation followed by crystallization from ethanol/ether (though sodium salts often form oils/gums; lyophilization is superior).
- **Storage:** Product is hygroscopic. Store in a desiccator at -20°C.

Manufacturing Workflow Diagram



[Click to download full resolution via product page](#)

Figure 1: Step-by-step synthesis workflow for high-purity **Valine Sodium Salt**.

Applications in Drug Development[1][4][7][8]

Why choose the sodium salt over the free acid? The decision is driven by solubility thermodynamics and formulation pH targets.

Enhanced Solubility in Media Formulation

L-Valine (free acid) has a solubility of approximately 88 g/L at 20°C. In concentrated fed-batch cell culture media, amino acids can crash out of solution.

- The Sodium Advantage: The ionic lattice of the sodium salt breaks down much more readily in water, allowing for hyper-concentrated stock solutions (>200 g/L) without requiring heat or aggressive agitation.

pH Buffering and Adjustment

In parenteral formulations where the API is acidic, adding L-Valine free acid (pI ~6.0) might lower the pH further or require additional buffer.

- Application: Use **Valine Sodium Salt** as a dual-function excipient: it provides the essential nutrient (Valine) while simultaneously acting as a mild alkalizing agent to adjust the formulation pH into the physiological range (7.2–7.4).

Pharmaceutical Salt Screening

In "Salt Switching" strategies, sodium valinate can be used as a counter-ion source. If a drug candidate is a weak acid, reacting it with sodium valinate can yield the sodium salt of the drug + free valine, potentially altering the drug's dissolution rate.

Analytical Characterization & Quality Control

To ensure the integrity of the salt form, standard amino acid analysis is insufficient (it detects Valine, not the Sodium association).

Self-Validating Purity Protocol

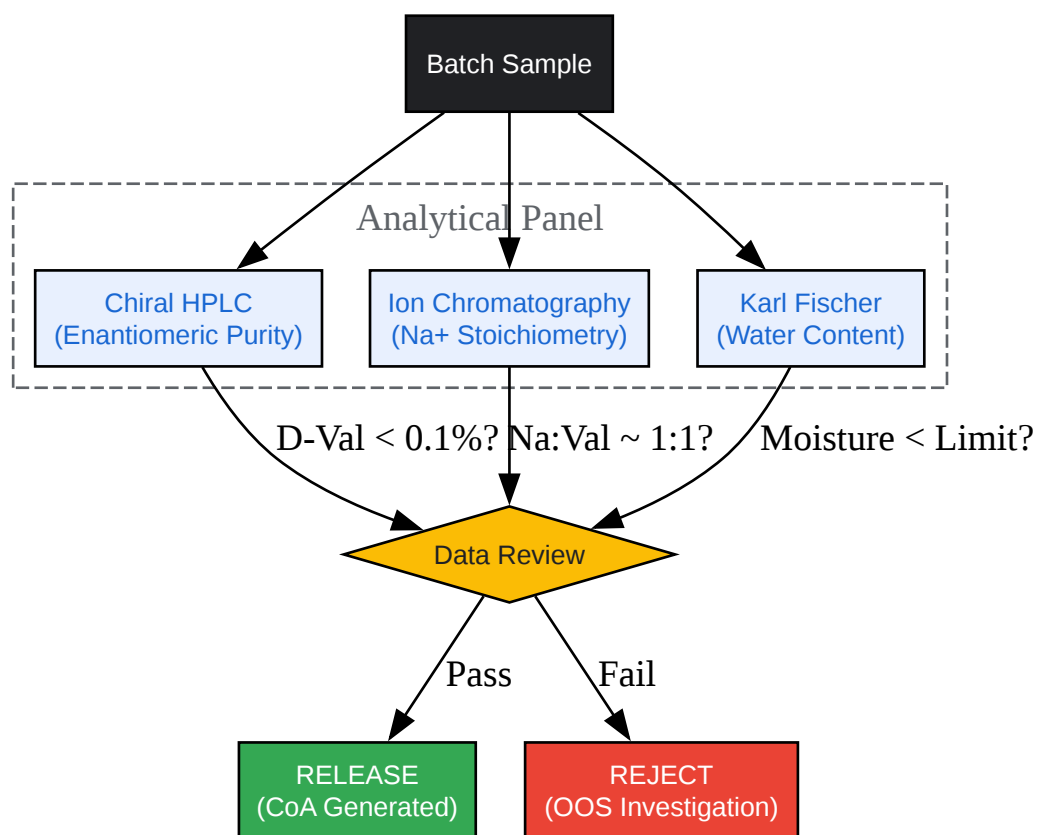
- Identity (IR/NMR):

- H-NMR (

): Confirm the chemical shift of the

-proton. The deprotonation of the carboxyl group causes a distinct upfield shift compared to the free acid.
- Sodium Identification: Flame photometry or Ion Chromatography (IC) must confirm equimolar Na⁺ presence.
- Chiral Purity (HPLC):
 - Column: Chiralpak ZWIX(+) or equivalent.
 - Mobile Phase: MeOH/Acetonitrile with acidic modifier.
 - Limit: D-Valine < 0.1%. (Critical, as alkaline synthesis conditions can induce racemization).
- Water Content (Karl Fischer):
 - Due to hygroscopicity, water content is a critical stability indicator. Expect >2% if not handled in a glovebox.

QC Decision Logic



[Click to download full resolution via product page](#)

Figure 2: Quality Control decision tree for validating **Valine Sodium Salt** batches.

References

- PubChem. (2023). Sodium (S)-2-amino-3-methylbutanoate (Compound Summary). National Library of Medicine. [[Link](#)]
- National Institute of Standards and Technology (NIST). (2023). L-Valine (Free Acid Properties).[1] U.S. Department of Commerce.[2] [[Link](#)]
- Kumar, D., et al. (2016). Salt Selection in Drug Development: A Review. Pharmaceutical Development and Technology.[3] [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. L-Valine | C₅H₁₁NO₂ | CID 6287 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. DL-Valine [webbook.nist.gov]
- 3. Wuxi Jinghai Amino Acid Co., Ltd [en.chinaaminoacid.com]
- To cite this document: BenchChem. [Valine Sodium Salt: Technical Specifications, Synthesis, and Biopharmaceutical Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13816589/docs#valine-sodium-salt-technical-specifications-synthesis-and-biopharmaceutical-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check